

# physicochemical properties of (S)-1-Boc-2-(hydroxymethyl)piperidine

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## Compound of Interest

Compound Name:	(S)-1-Boc-2-(Hydroxymethyl)piperidine
Cat. No.:	B158072

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An In-depth Technical Guide on the Physicochemical Properties of **(S)-1-Boc-2-(hydroxymethyl)piperidine**

This technical guide provides a comprehensive overview of the core physicochemical properties of **(S)-1-Boc-2-(hydroxymethyl)piperidine**, a versatile chiral piperidine derivative. [1] It is a valuable intermediate in organic synthesis and pharmaceutical research, particularly in the development of novel therapeutic agents.[1] This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and workflow visualizations.

## Physicochemical Data

The quantitative physicochemical properties of **(S)-1-Boc-2-(hydroxymethyl)piperidine** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>21</sub> NO <sub>3</sub>	[1][2][3]
Molecular Weight	215.29 - 215.3 g/mol	[1][3][4]
Appearance	White crystalline powder or off-white solid powder	[1][3]
Melting Point	83-88 °C	[1]
Boiling Point	308°C at 760 mmHg	[2]
Flash Point	140.1°C	[2]
Solubility	Slightly soluble in water; Soluble in methanol and dimethylformamide (DMF)	[5][6][7][8]
Optical Rotation	[a]D <sup>20</sup> = -42 ± 2° (c=1 in CHCl <sub>3</sub> )	[1]
Purity	≥ 99% (HPLC or GC)	[1][3][4]
Storage Conditions	0-8 °C or Ambient Storage	[1][3][4]

## Experimental Protocols

Detailed methodologies for determining key physicochemical properties are provided below. These are generalized protocols and may require optimization for specific laboratory conditions.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. A sharp melting point range is often an indicator of high purity.

Apparatus:

- Mel-Temp apparatus or similar melting point apparatus[9]
- Capillary tubes (sealed at one end)[10][11]

- Mortar and pestle (if sample is granular)[9]
- Spatula[10]

Procedure:

- Sample Preparation: Place a small amount of **(S)-1-Boc-2-(hydroxymethyl)piperidine** on a clean, dry surface.[12] If the crystals are large, gently pulverize them to a fine powder using a mortar and pestle.[9]
- Loading the Capillary Tube: Jab the open end of a capillary tube into the powdered sample. [11][12] Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end.[11] To ensure tight packing, drop the capillary tube (closed end down) through a long, narrow tube (e.g., a glass tube) several times.[9][11] The packed sample height should be 2-3 mm.[11]
- Measurement:
  - Insert the loaded capillary tube into the sample holder of the melting point apparatus.[9][11]
  - If the approximate melting point is unknown, perform a rapid determination by heating at a rate of 10-20 °C per minute to get a rough estimate.[9]
  - For an accurate measurement, allow the apparatus to cool. Then, heat at a medium rate to about 15-20 °C below the expected melting point.[9][11]
  - Decrease the heating rate so the temperature increases by no more than 1-2 °C per minute as you approach the melting point.[9][11]
- Data Recording: Record the temperature at which the first droplet of liquid is observed (the beginning of the melting range) and the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[11][12]

## Solubility Determination

Solubility tests provide information about the polarity and the presence of acidic or basic functional groups in a compound.[13]

**Apparatus:**

- Small test tubes
- Spatula
- Vortex mixer or glass stirring rod
- pH paper

**Solvents:**

- Deionized water
- 5% Sodium Hydroxide (NaOH) solution
- 5% Sodium Bicarbonate (NaHCO<sub>3</sub>) solution
- 5% Hydrochloric Acid (HCl) solution
- Organic solvents (e.g., methanol, chloroform)

**Procedure:**

- Water Solubility:
  - Place approximately 25 mg of the compound into a small test tube.[\[14\]](#)
  - Add 0.75 mL of deionized water in small portions, shaking vigorously after each addition.[\[14\]](#)
  - Observe if the compound dissolves completely. If it does, it is water-soluble.[\[15\]](#)
  - Test the resulting solution with pH paper to determine if it is acidic, basic, or neutral.[\[13\]](#)[\[16\]](#)
- Acid/Base Solubility (for water-insoluble compounds):

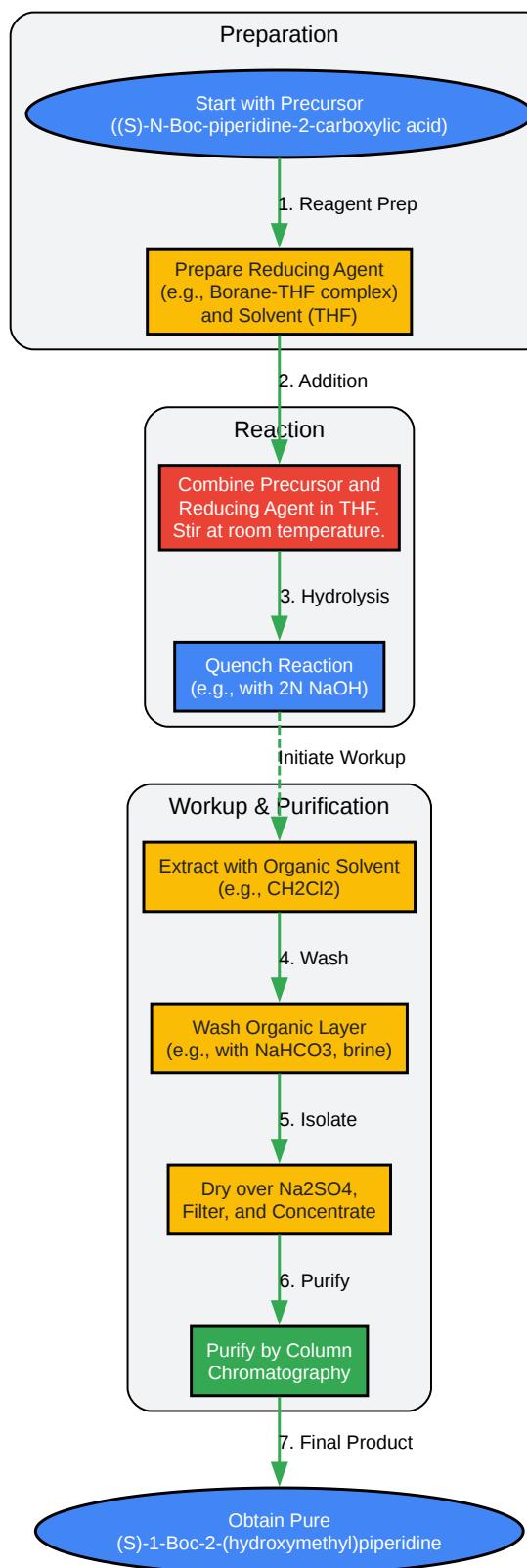
- If the compound is insoluble in water, use separate 25 mg samples for each of the following tests.[13]
- 5% NaOH Test: Add 0.75 mL of 5% NaOH solution. Shake vigorously. Solubility indicates the presence of an acidic functional group.[13][14][17]
- 5% NaHCO<sub>3</sub> Test: Add 0.75 mL of 5% NaHCO<sub>3</sub> solution. Shake vigorously. Solubility suggests a strong organic acid.[14][17]
- 5% HCl Test: Add 0.75 mL of 5% HCl solution. Shake vigorously. Solubility indicates the presence of a basic functional group, such as an amine.[13][14][17]
- Organic Solvent Solubility:
  - Repeat the procedure with organic solvents like methanol or chloroform to determine miscibility or solubility in non-aqueous media.[15]

## Visualizations

The following diagrams, created using the DOT language, illustrate key workflows related to **(S)-1-Boc-2-(hydroxymethyl)piperidine**.

## Synthesis Workflow

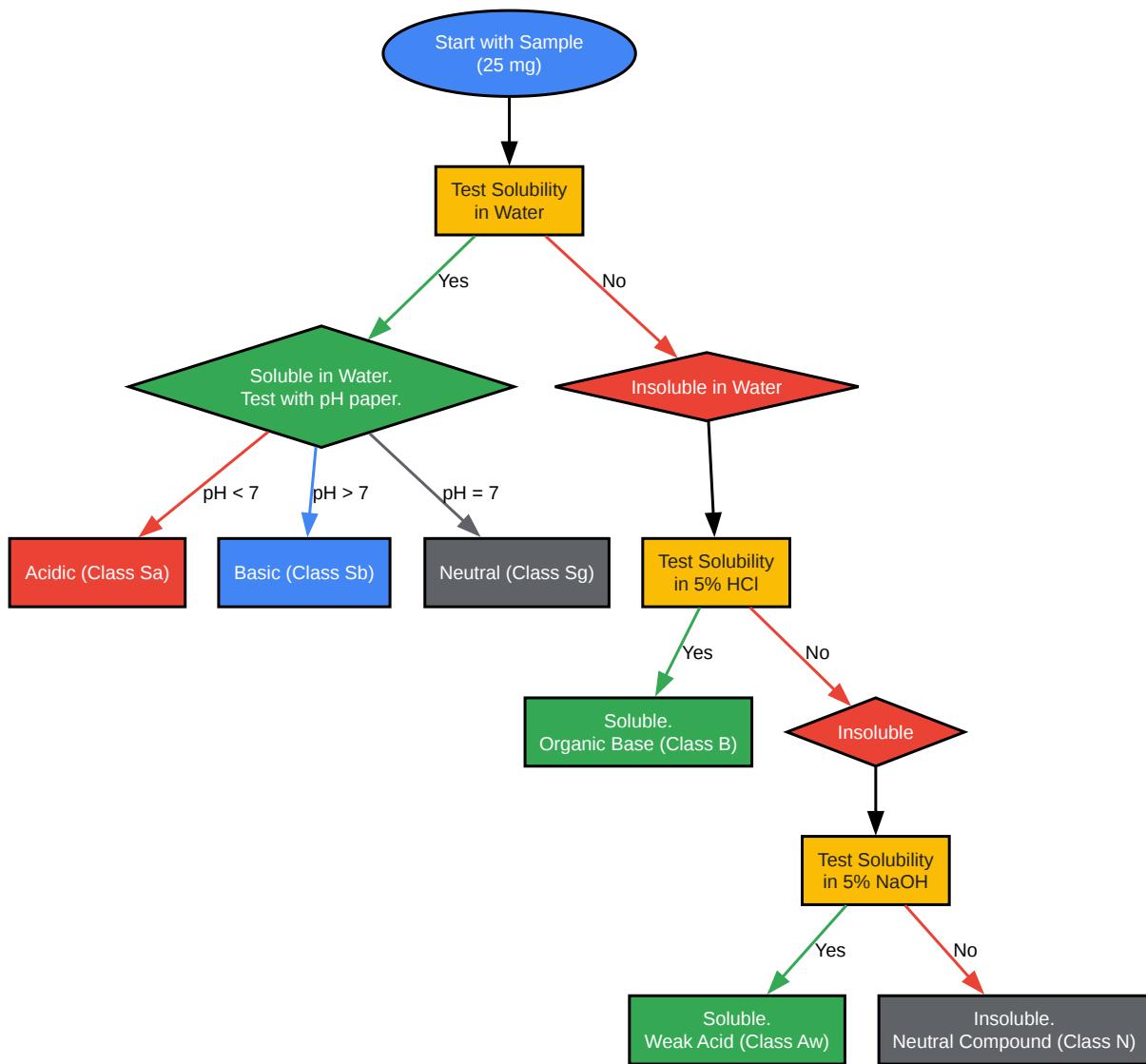
A common synthetic route to chiral piperidine derivatives involves the reduction of a corresponding precursor. The following diagram outlines a generalized workflow for the synthesis of (S)-1-Boc-hydroxymethylpiperidine derivatives.

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Caption: Generalized workflow for the synthesis of **(S)-1-Boc-2-(hydroxymethyl)piperidine**.

## Solubility Testing Workflow

The logical progression for determining the solubility of an unknown organic compound, such as the title compound, is depicted below.



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Caption: Logical workflow for the qualitative solubility analysis of an organic compound.

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